

# Where to buy high purity 2-Amino-5-bromo-3-iodopyridine

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## Compound of Interest

Compound Name: 2-Amino-5-bromo-3-iodopyridine

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An In-depth Technical Guide to Sourcing High-Purity **2-Amino-5-bromo-3-iodopyridine** for Researchers, Scientists, and Drug Development Professionals.

This guide provides a comprehensive overview of sourcing high-purity **2-Amino-5-bromo-3-iodopyridine**, a critical building block in modern drug discovery and organic synthesis.<sup>[1]</sup> It is particularly valuable as an intermediate in the synthesis of tyrosine kinase inhibitors used in cancer chemotherapy.<sup>[2][3]</sup> This document outlines key suppliers, presents relevant chemical and physical data, and details a scalable synthesis protocol for this compound.

## Suppliers and Product Specifications

A variety of chemical suppliers offer **2-Amino-5-bromo-3-iodopyridine**, typically with purities of 97% or higher. The table below summarizes the product specifications from several vendors.

Supplier	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Form
Sigma-Aldrich	97%	381233-96-1	C5H4BrIN2	298.91	112-113	Powder
Thermo Scientific Chemicals	98%	381233-96-1	C5H4BrIN2	298.91	-	-
CP Lab Safety	≥98%(T)	381233-96-1	C5H4BrIN2	298.91	-	-
RPN Organics Private Limited	Analytical Grade	381233-96-1	C5H4BrIN2	-	-	Powder
P212121 Store	-	381233-96-1	C5H4BrIN	298.91	-	-

## Experimental Protocol: Synthesis of 2-Amino-5-bromo-3-iodopyridine

A scalable method for the preparation of **2-Amino-5-bromo-3-iodopyridine** has been developed with a total yield of approximately 70% from 2-aminopyridine.[\[2\]](#) The process involves a two-step reaction: bromination followed by iodination.

### Step 1: Bromination of 2-Aminopyridine to 2-Amino-5-bromopyridine

This step involves the bromination of 2-aminopyridine using N-Bromosuccinimide (NBS).

Materials:

- 2-aminopyridine

- N-Bromosuccinimide (NBS)
- Acetone
- Ethanol (90%)

**Procedure:**

- Add NBS (1.0 g, 5.6 mmol) dropwise over 0.5 hours to a solution of 2-aminopyridine (0.5 g, 5.3 mmol) in acetone (5 mL) at 10 °C.[2]
- Stir the mixture for an additional 0.5 hours.[2]
- Remove the solvent by evaporation under vacuum.[2]
- Recrystallize the residue with 90% ethanol to obtain 2-amino-5-bromopyridine as a yellow solid.[2] The reported yield is 95.0% with a purity of 97.0%. [2]

## Step 2: Iodination of 2-Amino-5-bromopyridine to 2-Amino-5-bromo-3-iodopyridine

This step details the iodination of the previously synthesized 2-amino-5-bromopyridine.

**Materials:**

- 2-amino-5-bromopyridine
- Sulfuric acid (2 mol/L)
- Potassium iodate (KIO<sub>3</sub>)
- Potassium iodide (KI)
- Ammonia
- Ethanol (85%)

**Procedure:**

- Stir a solution of 2-amino-5-bromopyridine (1.0 g, 5.8 mmol) in 2 mol/L sulfuric acid (10 mL) and treat it portionwise with potassium iodate (0.62 g, 2.9 mmol).[2]
- Heat the mixture to 100 °C.[2]
- Add a solution of potassium iodide (0.57 g, 3.4 mmol) in water (10 mL) dropwise over 0.5 hours.[2]
- Allow the mixture to stir for a further 1.5 hours and then cool to ambient temperature.[2]
- Adjust the pH of the aqueous phase to 8 with ammonia.[2]
- Cool the mixture to 10 °C for 1 hour and then filter.[2]
- Wash the filter cake with cool water and recrystallize with 85% ethanol to yield **2-amino-5-bromo-3-iodopyridine**.[2] The reported yield is 73.7% with a purity of 98.5%.[2]

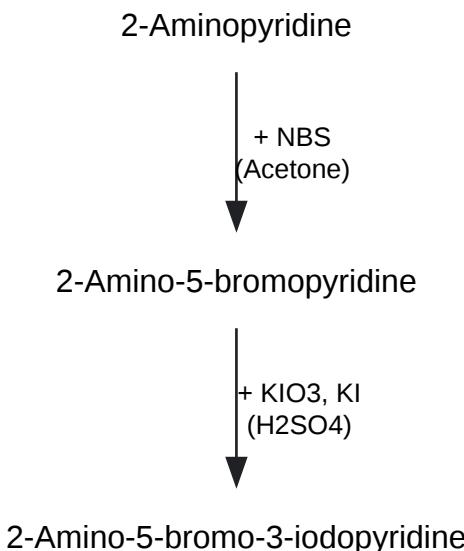
## Workflow and Pathway Visualizations

The following diagrams illustrate the synthesis workflow and the chemical reaction pathway.



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Caption: Scalable synthesis workflow for **2-Amino-5-bromo-3-iodopyridine**.

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Caption: Reaction pathway for the synthesis of **2-Amino-5-bromo-3-iodopyridine**.

## Safety Information

**2-Amino-5-bromo-3-iodopyridine** is classified as an irritant and is harmful if swallowed.[4] It can cause skin and serious eye irritation.[5][6] It may also cause respiratory irritation.[5][6] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this compound. It should be stored in a cool, dry, well-ventilated place away from light and oxidizing agents.[7]

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